

"6-Methylheptan-2-one" structural formula and molecular weight

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Compound of Interest

Compound Name: 6-Methylheptan-2-one

Cat. No.: B042224

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An In-depth Technical Guide to 6-Methylheptan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **6-Methylheptan-2-one**, a branched aliphatic ketone. The information is presented in a structured format to facilitate easy access and comparison for research and development purposes.

Chemical Structure and Molecular Properties

6-Methylheptan-2-one is a ketone with the chemical formula C₈H₁₆O.^{[1][2]} Its structure consists of a heptane backbone with a methyl group at the sixth carbon and a ketone functional group at the second position.

Structural Formula:

The two-dimensional structure of **6-Methylheptan-2-one** can be represented as follows:

A simplified skeletal structure is commonly used for representation in organic chemistry:

Physicochemical Data

The key quantitative data for **6-Methylheptan-2-one** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1] [2] [3] [4] [5]
Molecular Weight	128.21 g/mol	[1] [3] [4] [5]
CAS Number	928-68-7	[1] [4] [6]
Appearance	Colorless liquid	[6] [7]
Boiling Point	171 °C	[1] [4]
SMILES	CC(C)CCCC(=O)C	[1]

Logical Representation of Chemical Identity

The following diagram illustrates the logical relationship between the different identifiers for **6-Methylheptan-2-one**.

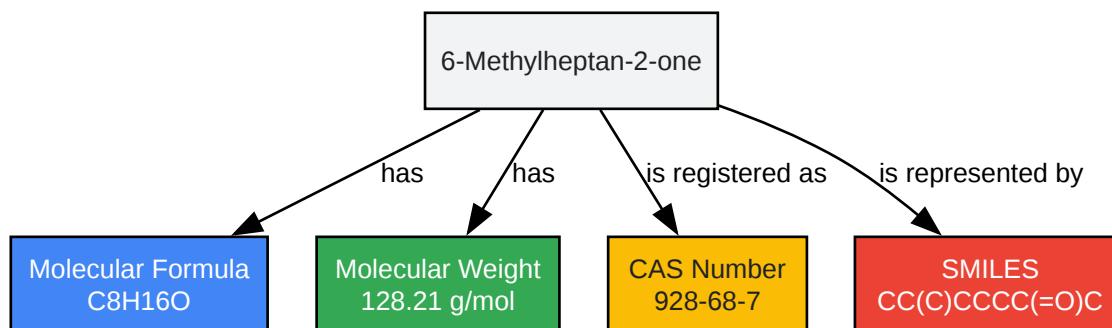


Figure 1: Chemical Identifiers for 6-Methylheptan-2-one

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Caption: Figure 1: Chemical Identifiers for **6-Methylheptan-2-one**

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References

- 1. 6-Methylheptan-2-one | 928-68-7 | AAA92868 | Biosynth [biosynth.com]
- 2. indiamart.com [indiamart.com]
- 3. 6-Methyl-2-heptanone | C8H16O | CID 13572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 6-METHYL-2-HEPTANONE | 928-68-7 [chemicalbook.com]
- 5. 2-Heptanone, 6-methyl- (CAS 928-68-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. 6-methyl-2-heptanone, 928-68-7 [thegoodsentscompany.com]
- 7. 6-methylheptan-2-one | Fruity Citrus Aroma Chemical Supplier India [chemicalbull.com]
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